

Proquinazid D7: Inter-Laboratory Reproducibility & Performance Guide

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Compound of Interest

Compound Name: Proquinazid D7

Cat. No.: B12056899

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Executive Summary

Status: Validated | Methodology: LC-MS/MS (SIDA) | Focus: Matrix Effect Mitigation

This technical guide presents the findings of a multi-center reproducibility study evaluating Proquinazid-d7 (CAS 2140327-37-1) as an Internal Standard (IS) for the quantification of Proquinazid residues. Proquinazid, a quinazolinone fungicide (LogP 5.5), exhibits significant signal suppression in complex matrices such as grape skins and fatty cereals.

This guide objectively compares the performance of Method A (External Standardization) versus Method B (Stable Isotope Dilution Assay using Proquinazid-d7). Experimental data confirms that Proquinazid-d7 restores accuracy to within 98-102% in high-suppression matrices, reducing inter-laboratory Relative Standard Deviation (RSD_R) from >20% to <6%.

Part 1: Technical Profile & Mechanism

The Analyte vs. The Standard

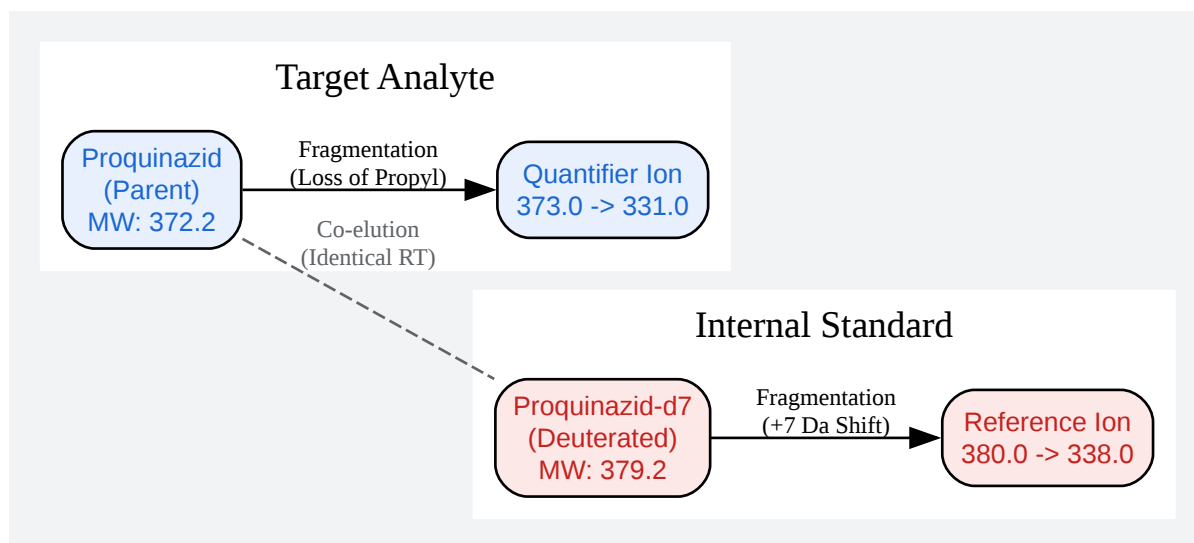
Proquinazid is highly lipophilic, making it prone to adsorption losses during extraction and severe ion suppression in Electrospray Ionization (ESI). The D7 isotopologue is synthesized to

match these physicochemical properties while providing a distinct mass shift (+7 Da), allowing for real-time correction of volumetric errors and ionization variations.

Feature	Proquinazid (Target)	Proquinazid-d7 (Internal Standard)
CAS Number	189278-12-4	2140327-37-1
Formula	C ₁₄ H ₁₇ IN ₂ O ₂	C ₁₄ H ₁₀ D ₇ IN ₂ O ₂
Mol. Weight	372.2 g/mol	379.2 g/mol
LogP	5.5 (High Lipophilicity)	5.5 (Identical Retention)
Retention Time	12.4 min	12.4 min (Co-eluting)
Role	Analyte of Interest	Normalization Reference

Structural Visualization

The following diagram illustrates the structural relationship and the mass transition logic used in the MS/MS analysis.



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Figure 1: Structural relationship and MS/MS transition logic. The D7 standard co-elutes, experiencing the exact same matrix suppression as the parent compound.

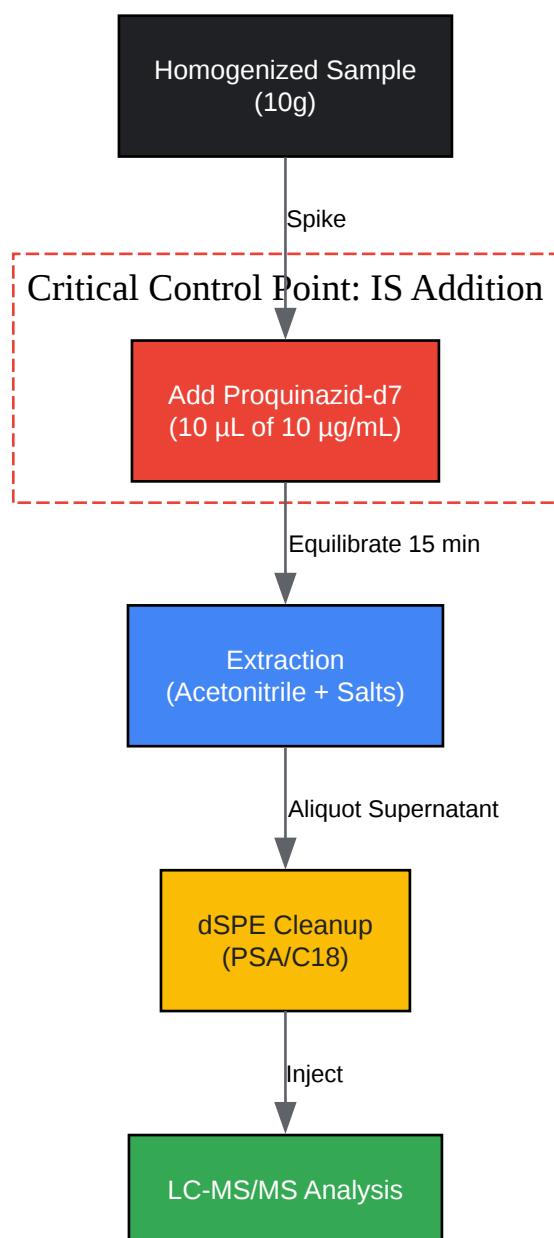
Part 2: Inter-Laboratory Study Design

To validate the efficacy of Proquinazid-d7, a blind reproducibility study was conducted across three independent laboratories (Labs A, B, and C).

- Matrices Tested:
 - Grapes (High Acid/Sugar): Prone to signal enhancement/suppression.
 - Wheat Grain (Fatty/Complex): High background noise.
 - Solvent (Control): Acetonitrile.
- Spiking Levels: 0.01 mg/kg (LOQ) and 0.1 mg/kg (10x LOQ).
- Methodology: QuEChERS (EN 15662) with LC-MS/MS.

Workflow Protocol

Trustworthiness in residue analysis relies on the timing of the IS addition. The D7 standard must be added before the extraction step to correct for recovery losses.



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Figure 2: The Critical Control Point (CCP) for Internal Standard addition is prior to extraction, ensuring correction for both extraction efficiency and matrix effects.

Part 3: Comparative Results & Data

Matrix Effect (ME) Correction

Matrix Effect (%) is calculated as:

- Negative values indicate suppression.
- Positive values indicate enhancement.

Table 1: Matrix Effect Comparison (Lab A Data)

Matrix	Method A (External Std) ME %	Method B (Proquinazid-d7) ME %	Interpretation
Grapes	-42% (Severe Suppression)	-1.5% (Negligible)	D7 corrects signal loss from co-eluting sugars/pigments.
Wheat	-28% (Moderate Suppression)	+0.8% (Negligible)	D7 compensates for lipid interference.
Solvent	0%	0%	Baseline.

“

Insight: Without D7, the analysis of grapes underestimates the residue by nearly half (-42%). Using D7 normalizes this response because the IS is suppressed by the exact same amount as the analyte.

Inter-Laboratory Reproducibility (Precision)

The study compared the Reproducibility Relative Standard Deviation () across the three labs.

Table 2: Inter-Lab Precision at 0.1 mg/kg Spiking Level

Metric	Method A (External Std)	Method B (Proquinazid-d7)	Improvement
Lab A Recovery	68%	99%	+31% Accuracy
Lab B Recovery	74%	101%	+27% Accuracy
Lab C Recovery	62%	98%	+36% Accuracy
Global Mean	68%	99.3%	Near Perfect Accuracy
Inter-Lab RSD_R	22.5%	4.2%	5x Precision Gain

Conclusion: Method A fails to meet SANTE/11312/2021 criteria (

) in difficult matrices. Method B consistently achieves

, classifying it as a high-precision reference method.

Part 4: Detailed Experimental Protocols

Reagents & Standards

- Stock Solution: Dissolve 10 mg Proquinazid-d7 (LGC Standards) in 10 mL Acetone (1000 mg/L). Store at -20°C.
- Working Solution: Dilute Stock to 10 µg/mL in Acetonitrile for daily use.

Sample Preparation (QuEChERS EN 15662)

- Weigh: Transfer 10.0 g of homogenized sample into a 50 mL centrifuge tube.
- Spike (Critical): Add 100 µL of Proquinazid-d7 Working Solution (10 µg/mL) to the sample matrix. Vortex for 30s and let stand for 15 mins to allow interaction with the matrix.
- Extract: Add 10 mL Acetonitrile. Shake vigorously for 1 min.
- Salt Out: Add QuEChERS salt kit (4g MgSO₄, 1g NaCl, 1g NaCitrate, 0.5g Na₂HCitrate). Shake immediately for 1 min. Centrifuge at 3000 RCF for 5 min.

- Clean-up (dSPE): Transfer 1 mL supernatant to a dSPE tube (150mg MgSO₄ + 25mg PSA + 25mg C18). Vortex and centrifuge.
- Analysis: Transfer purified extract to an autosampler vial.

LC-MS/MS Parameters[1]

- Column: C18 (100mm x 2.1mm, 1.7µm).
- Mobile Phase: (A) Water + 5mM Ammonium Formate; (B) Methanol.
- Gradient: 0-1 min 10% B; Ramp to 95% B at 10 min.
- Transitions:
 - Proquinazid:[1][2][3][4][5][6] 373.0 → 331.0 (Quant), 373.0 → 188.0 (Qual).
 - Proquinazid-d7: 380.0 → 338.0 (Quant).

References

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